

Methyl Cinnamate: Chemical & Biological Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methyl Cinnamate

CAS No.: 1754-62-7

Cat. No.: S1534355

Get Quote

The table below summarizes the fundamental chemical identification and predicted properties of **Methyl Cinnamate**. [1]

| Property Category | Details |
|---|---------|
| Identification Name: Methyl Cinnamate YMDB ID: YMDB01744 HMDB ID: HMDB0303905 CAS Number: 103-26-4 Chemical Formula: C ₁₀ H ₁₀ O ₂ Structure & Class Chemical Class: Cinnamic acid esters Description: An ester derivative of cinnamic acid. Physical Properties State: Solid Melting Point: 36 °C Predicted LogP: 2.58 (Indicates moderate lipophilicity) Organoleptic Properties Odor/Flavor: Balsam, cherry, cinnamon, strawberry, sweet. [1] | |

Experimental Insights: HepG2 Cell Model

A 2024 study explored MC's effects on a cellular model of Metabolic-associated fatty liver disease (MAFLD). Here is a summary of the experimental setup and key quantitative findings. [2]

| **Aspect** | **Details** || :--- | :--- || **Objective** | Investigate the biological effects of MC on lipid accumulation in HepG2 cells (human liver cancer cell line) and its mechanism of action. || **Cell Model** | HepG2 cells cultured in DMEM with 10% FBS at 37°C with 5% CO₂. || **Disease Model** | MAFLD model induced by treating cells with a mixture of Free Fatty Acids (FFAs: palmitic acid & oleic acid in a 1:2 ratio) for 24 hours. ||

Treatment | Cells were pretreated with MC for 6 hours before co-treatment with 0.25 mM FFAs for the next 24 hours. MC stock solution (500 mM) was dissolved in DMSO. || **Key Findings** |

- MC alleviated FFAs-induced intracellular triglyceride accumulation.
- MC increased levels of p-AMPK/AMPK, p-ACC/ACC, and CPT1a.
- AMPK phosphorylation by MC was independent of the upstream kinase CAMKK2.
- Molecular docking suggested MC may directly interact with and activate AMPK.

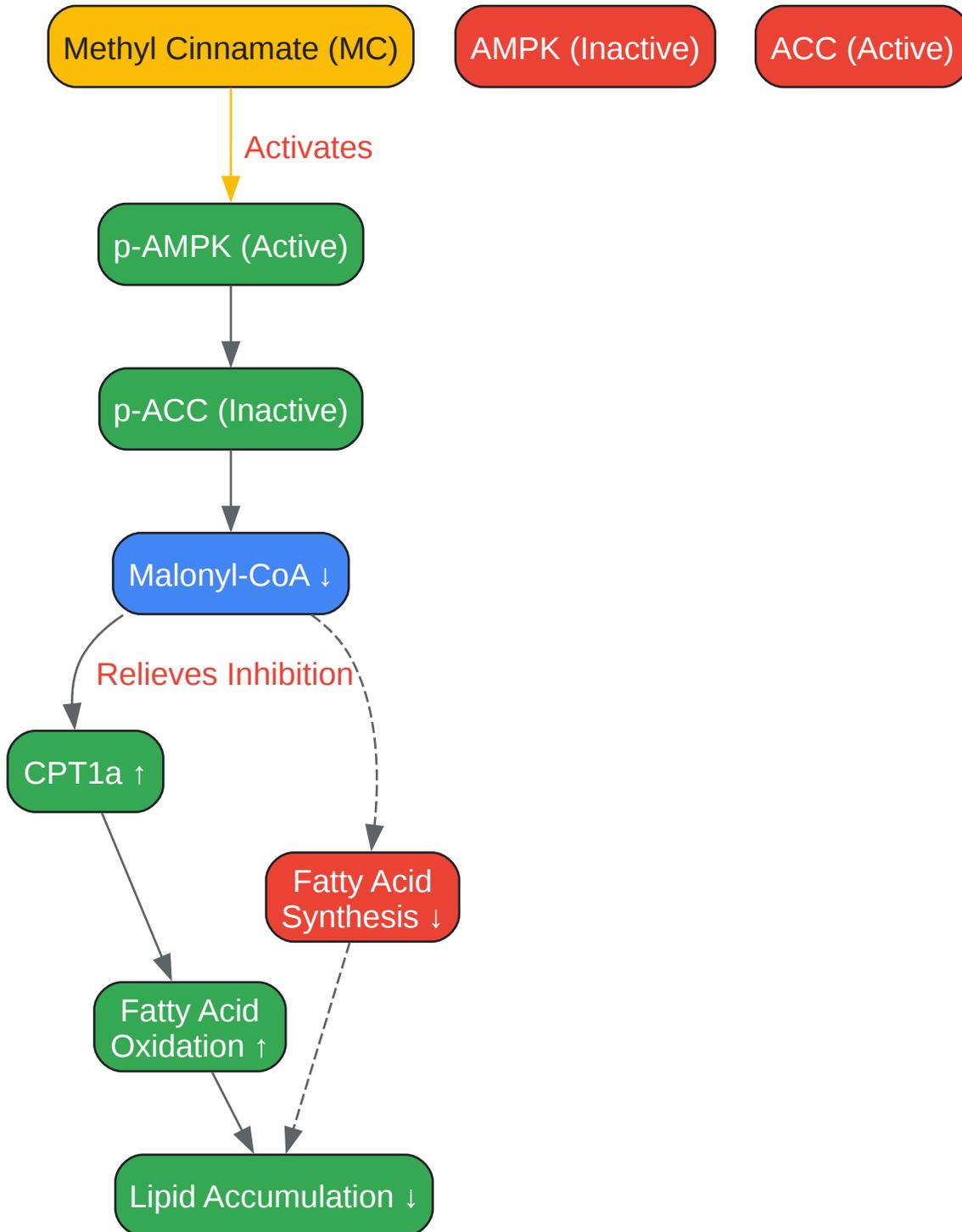
|| **Key Conclusions** | MC may directly activate AMPK, leading to reduced fatty acid synthesis and increased fatty acid oxidation, thereby improving lipid accumulation in HepG2 cells. |

Visualizing the Proposed Mechanism & Workflow

Based on the HepG2 study, the following diagrams illustrate the proposed signaling pathway and the experimental workflow using DOT language.

Proposed AMPK Signaling Pathway Activated by Methyl Cinnamate

Proposed Mechanism of Methyl Cinnamate in HepG2 Cells

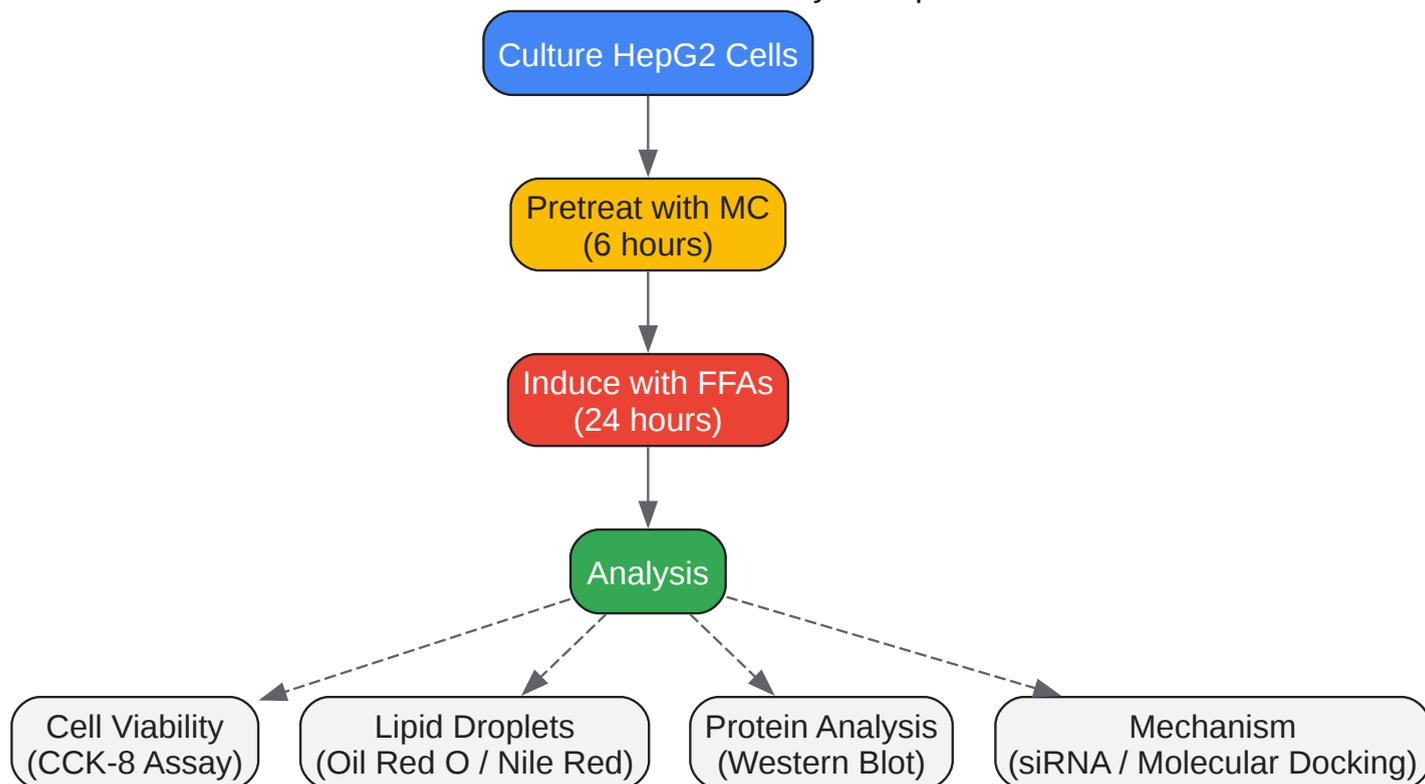


[Click to download full resolution via product page](#)

MC activates AMPK, reducing lipid synthesis and promoting oxidation in liver cells. [2]

Experimental Workflow for HepG2 Cell Study

In Vitro Workflow for MC Study in HepG2 Cells



[Click to download full resolution via product page](#)

Key steps to investigate MC's effects on lipid metabolism in a HepG2 cell model of MAFLD. [2]

Analytical Methods & Considerations

For researchers looking to conduct metabolomics studies on compounds like MC, the search results highlight several relevant techniques. [3] [1] [2]

- **High-Resolution Metabolomics (HRM):** This non-targeted approach using LC-MS is powerful for discovering metabolic changes in biological systems, as demonstrated in studies on other flavorants. [3]

- **Metabolite Identification:** Confidence in identification can be increased by correlating intensities of related metabolic products, especially when authentic standards are unavailable. [3]
- **Cell-Based Assays:** The biological effects can be assessed using assays like CCK-8 for cell viability, Oil Red O or Nile Red staining for lipid accumulation, and Western Blot for protein phosphorylation. [2]

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Methyl cinnamate (YMDB01744) [ymdb.ca]
2. Methyl Cinnamate (MC) Alleviates Free Fatty Acids (FFAs) ... [pmc.ncbi.nlm.nih.gov]
3. Redox Metabolomics of Menthol in Children's Plasma with ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Methyl Cinnamate: Chemical & Biological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1534355#methyl-cinnamate-hmdb-metabolomics-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com